

# Trimethylsilyl 4-bromobut-2-enoate: A Technical Guide

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## Compound of Interest

Compound Name: Trimethylsilyl 4-bromobut-2-enoate

Cat. No.: B8277346

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Trimethylsilyl 4-bromobut-2-enoate**, a specialized chemical intermediate. Due to the limited availability of direct literature on this specific compound, this guide synthesizes information from general principles of silyl ester chemistry and data on closely related analogues. It is intended to serve as a valuable resource for researchers in organic synthesis and drug development by providing a likely synthetic protocol, estimated physicochemical properties, and potential applications.

## Core Compound Properties

While specific experimental data for **Trimethylsilyl 4-bromobut-2-enoate** is not extensively published, its basic properties can be derived from vendor specifications and chemical structure.

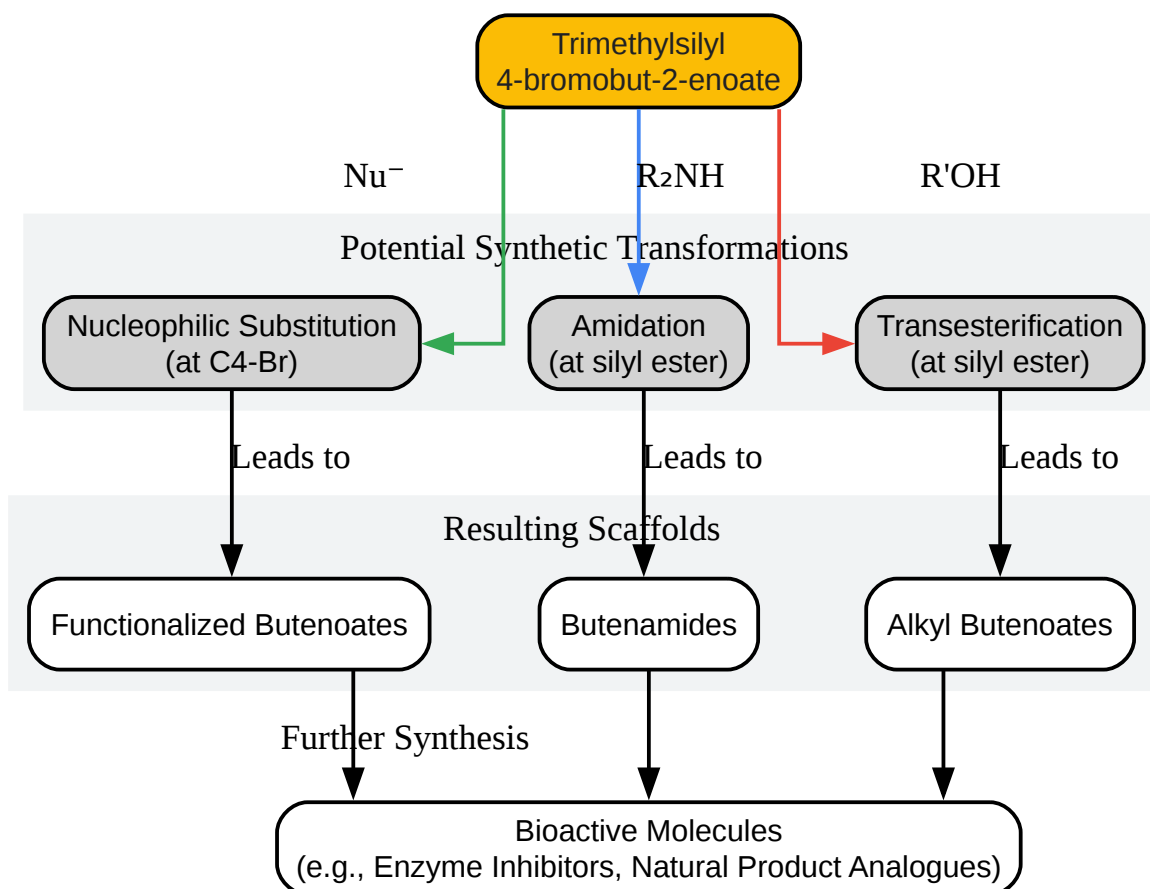
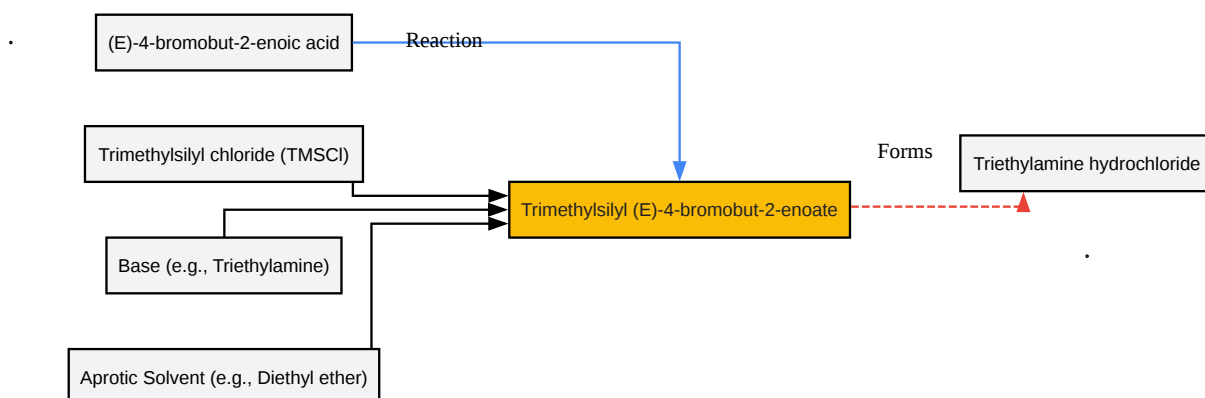
Property	Value	Source
IUPAC Name	trimethylsilyl (E)-4-bromobut-2-enoate	Sigma-Aldrich
Molecular Formula	C <sub>7</sub> H <sub>13</sub> BrO <sub>2</sub> Si	N/A
Molecular Weight	237.17 g/mol	
MDL Number	MFCD28248595	
Purity	Typically ≥95%	

## Synthesis and Experimental Protocols

A detailed, peer-reviewed synthesis of **Trimethylsilyl 4-bromobut-2-enoate** is not readily available in the scientific literature. However, a standard and reliable method for its preparation can be inferred from general procedures for the silylation of carboxylic acids. The most common method involves the reaction of the corresponding carboxylic acid, (E)-4-bromobut-2-enoic acid, with a silylating agent such as trimethylsilyl chloride (TMSCl) in the presence of a base.

### Proposed Synthesis of **Trimethylsilyl 4-bromobut-2-enoate**

The proposed reaction for the synthesis of **Trimethylsilyl 4-bromobut-2-enoate** is depicted below. This reaction is a standard esterification where the acidic proton of the carboxylic acid is replaced by a trimethylsilyl group.



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